

# Essential Safety and Operational Guidance for Handling ONO-8713

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## Compound of Interest

Compound Name: ONO-8713

Cat. No.: B15569312

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Guide to the Safe Handling, Operation, and Disposal of **ONO-8713**.

**ONO-8713** is a selective prostaglandin E receptor 1 (EP1) antagonist. As with any potent and novel pharmacological compound, a thorough understanding and implementation of safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research. In the absence of a specific Safety Data Sheet (SDS), **ONO-8713** should be handled as a compound with unknown toxicity, and rigorous safety precautions must be observed.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **ONO-8713**.

| Protection Type         | Required PPE                                                                                                                                                           | Specifications and Use Cases                                                                                                                                                                        |
|-------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye and Face Protection | Safety glasses with side shields or chemical splash goggles. A face shield should be worn over safety glasses or goggles when there is a significant risk of splashes. | Must be ANSI Z87.1 compliant. Provides protection against splashes and airborne particles.                                                                                                          |
| Body Protection         | A lab coat that is fully buttoned.                                                                                                                                     | Should be appropriate for the types of hazards encountered. Consider flame-retardant coats if flammable solvents are in use.                                                                        |
| Hand Protection         | Chemically resistant gloves (e.g., nitrile).                                                                                                                           | Double gloving is recommended. Gloves should be inspected for any signs of degradation before use and changed frequently. Consult a glove compatibility chart for the specific solvents being used. |
| Respiratory Protection  | Use in a well-ventilated area, such as a certified chemical fume hood.                                                                                                 | If procedures have the potential to generate dust or aerosols and a fume hood is not available, a properly fitted NIOSH-approved respirator may be necessary.                                       |
| Foot Protection         | Closed-toe shoes.                                                                                                                                                      | Shoes should be made of a material that offers protection from spills.                                                                                                                              |

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow minimizes the risk of exposure and contamination.

- Preparation and Planning:
  - Review all procedures and potential hazards before beginning work.
  - Ensure that all necessary PPE is available and in good condition.
  - Verify that emergency equipment, including safety showers and eyewash stations, is accessible and operational.
  - Prepare and clearly label all necessary solutions and equipment.
- Handling and Use:
  - All weighing and transferring of solid **ONO-8713** should be conducted within a chemical fume hood to prevent inhalation of fine powders.
  - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
  - Keep all containers with **ONO-8713** tightly sealed when not in use.
  - Avoid skin contact and inhalation.
- Post-Handling:
  - Decontaminate all work surfaces with an appropriate solvent and cleaning agent.
  - Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and then eye protection.
  - Wash hands thoroughly with soap and water after removing PPE.

## Disposal Plan

Proper disposal of **ONO-8713** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:

- Solid Waste: Collect unused **ONO-8713** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated gloves, paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **ONO-8713** in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste: Any needles or other sharps contaminated with **ONO-8713** must be disposed of in a designated sharps container.
- Labeling and Storage:
  - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ONO-8713**," and any other components of the waste stream.
  - Store waste containers in a designated, secure, and well-ventilated secondary containment area away from incompatible materials.
- Final Disposal:
  - Follow your institution's specific procedures for the collection and disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.
  - Never dispose of **ONO-8713** or its solutions down the drain.

## Emergency Procedures

In the event of an accidental exposure, immediate and appropriate action is crucial.

| Type of Exposure | Immediate Action                                                                                                                                                                         |
|------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Skin Contact     | Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing while under the safety shower. Seek immediate medical attention. |
| Eye Contact      | Immediately flush the eyes with water using an eyewash station for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.                                      |
| Inhalation       | Move the affected individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.                                                   |
| Ingestion        | Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.                                                                                                    |
| Spill            | For a small spill, contain the material with an appropriate absorbent. For a large spill, evacuate the area and contact your institution's EHS department or emergency response team.    |

## Visual Workflow for Safe Handling of ONO-8713



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Caption: Workflow for the safe handling of **ONO-8713** from preparation to post-procedure cleanup.

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